

Diethyl 1-benzylazetidine-3,3-dicarboxylate CAS number 642411-11-8

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Compound of Interest

Compound Name: *Diethyl 1-benzylazetidine-3,3-dicarboxylate*

Cat. No.: *B1313303*

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Diethyl 1-benzylazetidine-3,3-dicarboxylate: A Technical Guide

CAS Number: 642411-11-8

This technical guide provides a comprehensive overview of **Diethyl 1-benzylazetidine-3,3-dicarboxylate**, a heterocyclic compound of interest to researchers and professionals in the field of drug discovery and organic synthesis. This document collates available data on its chemical properties, synthesis, and safety information.

Chemical and Physical Properties

Diethyl 1-benzylazetidine-3,3-dicarboxylate is a substituted azetidine, a four-membered nitrogen-containing heterocycle. The presence of the benzyl group and the diethyl dicarboxylate moieties at the 1 and 3 positions, respectively, make it a versatile building block in medicinal chemistry. Azetidine scaffolds are increasingly utilized in drug design to enhance physicochemical properties such as metabolic stability and solubility.

Table 1: Physicochemical Properties of **Diethyl 1-benzylazetidine-3,3-dicarboxylate**

Property	Value	Source(s)
CAS Number	642411-11-8	[1][2]
Molecular Formula	C ₁₆ H ₂₁ NO ₄	[2][3]
Molecular Weight	291.34 g/mol	[2]
IUPAC Name	diethyl 1-benzylazetidine-3,3-dicarboxylate	[1]
Physical Form	Liquid	[1][3]
Purity	≥95% to 97%	[1]
Storage Temperature	Refrigerator	[1]
InChI Key	KGNAKGKJEBUHRV-UHFFFAOYSA-N	[1][3]

Synthesis and Experimental Protocols

A detailed, peer-reviewed synthesis protocol for **Diethyl 1-benzylazetidine-3,3-dicarboxylate** is not readily available in the public domain. However, a plausible synthetic route can be constructed based on the synthesis of its precursor, N-benzyl-azetidine-3,3-dicarboxylic acid, followed by a standard esterification procedure.

Synthesis of N-benzyl-azetidine-3,3-dicarboxylic acid

A published method describes the synthesis of N-benzyl-azetidine-3,3-dicarboxylic acid from N-benzyl-3,3-bis(hydroxymethyl)azetidine[4].

Experimental Protocol:

- To a mixture of N-benzyl-3,3-bis(hydroxymethyl)azetidine (2.1 g) in water (50 ml) containing sodium hydroxide (9.3 g) and nickel chloride hexahydrate (1.5 g), slowly add bromine (10.6 g) over 8 hours at 20°C.
- Stir the mixture overnight.
- Filter off the resulting green precipitate of nickel hydroxide.

- Evaporate the filtrate to dryness.
- Boil the residue in ethanol and separate the insoluble material, which contains the sodium salt of the desired product and sodium bromide.
- Further workup of the insoluble material yields N-benzyl-azetidine-3,3-dicarboxylic acid.[4]

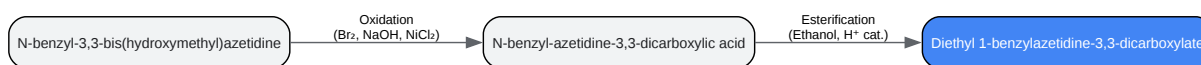
Esterification to Diethyl 1-benzylazetidine-3,3-dicarboxylate (General Procedure)

The dicarboxylic acid can be converted to its diethyl ester via Fischer esterification.

General Experimental Protocol:

- Suspend N-benzyl-azetidine-3,3-dicarboxylic acid in an excess of absolute ethanol.
- Add a catalytic amount of a strong acid, such as concentrated sulfuric acid or hydrogen chloride gas.
- Heat the mixture to reflux for several hours, monitoring the reaction progress by a suitable technique (e.g., TLC or LC-MS).
- After completion, cool the reaction mixture and remove the excess ethanol under reduced pressure.
- Neutralize the residue with a base, such as a saturated aqueous solution of sodium bicarbonate.
- Extract the aqueous layer with an organic solvent (e.g., ethyl acetate or dichloromethane).
- Combine the organic layers, dry over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate), filter, and concentrate under reduced pressure to yield the crude **Diethyl 1-benzylazetidine-3,3-dicarboxylate**.
- Purify the crude product by a suitable method, such as column chromatography.

Synthesis Workflow Diagram:



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*Plausible synthetic route for **Diethyl 1-benzylazetidine-3,3-dicarboxylate**.*

Biological Activity and Applications in Drug Development

As of the date of this document, no specific biological activity or application in drug development for **Diethyl 1-benzylazetidine-3,3-dicarboxylate** has been reported in peer-reviewed scientific literature. However, the azetidine motif is a recognized "privileged structure" in medicinal chemistry. Its incorporation into drug candidates can lead to improved pharmacological profiles. Therefore, this compound serves as a valuable building block for the synthesis of more complex molecules for biological screening.

Spectroscopic Data

Detailed and verified spectroscopic data (NMR, IR, MS) for **Diethyl 1-benzylazetidine-3,3-dicarboxylate** are not available in the public domain. Researchers are advised to perform their own analytical characterization upon synthesis or acquisition of this compound.

Safety and Handling

Based on commercially available safety data sheets, **Diethyl 1-benzylazetidine-3,3-dicarboxylate** is classified with a "Warning" signal word.

Table 2: Hazard and Precautionary Statements

Category	Statement
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P271: Use only outdoors or in a well-ventilated area. P280: Wear protective gloves/protective clothing/eye protection/face protection. P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P302+P352: IF ON SKIN: Wash with plenty of soap and water. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Source:[1]

Standard laboratory safety protocols, including the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat, should be strictly followed when handling this chemical. Work should be conducted in a well-ventilated fume hood.

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